

# A Technical Guide to the Thermal Stability and Degradation Profile of Vildagliptin Dihydrate

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## Compound of Interest

Compound Name: *Vildagliptin dihydrate*

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This document provides a comprehensive overview of the thermal stability and degradation characteristics of Vildagliptin, a potent dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes mellitus. Understanding the stability of an active pharmaceutical ingredient (API) like Vildagliptin is critical for ensuring the safety, efficacy, and quality of its final dosage form. This guide synthesizes data from various studies to present a detailed analysis of its behavior under thermal and other stress conditions.

## Physicochemical Properties and Thermal Analysis

Vildagliptin's stability is intrinsically linked to its physical and chemical properties. Thermal analysis techniques are fundamental in characterizing the solid-state properties of the drug substance.

### 1.1. Differential Scanning Calorimetry (DSC)

DSC is employed to measure the heat flow associated with thermal transitions in a material as a function of temperature. For Vildagliptin, DSC analysis reveals a sharp endothermic peak corresponding to its melting point, which is a key indicator of its purity and identity.

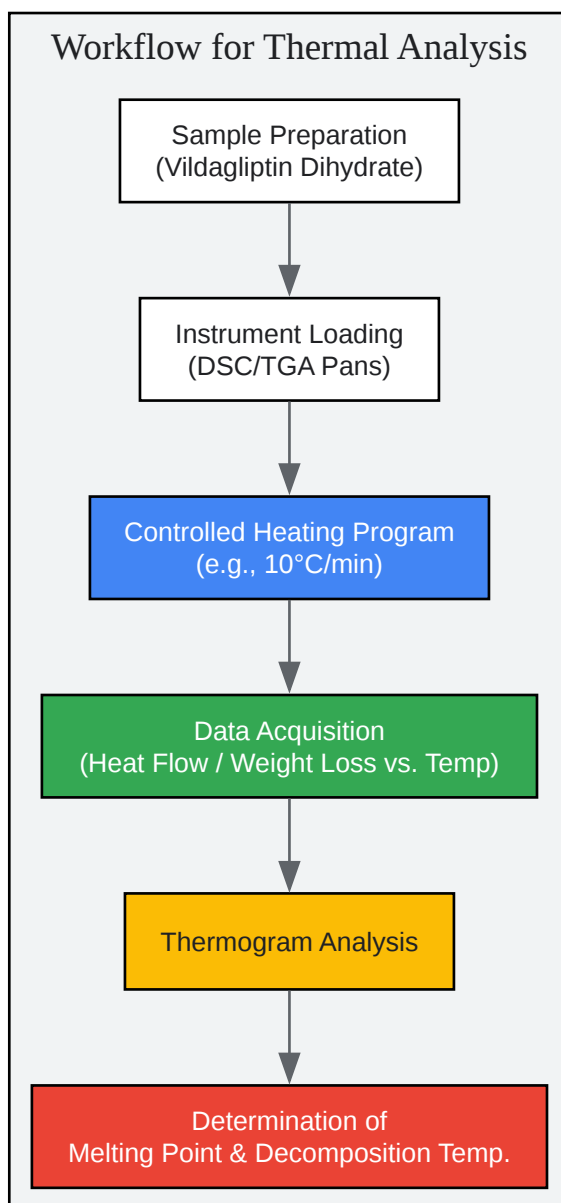
### 1.2. Thermogravimetric Analysis (TGA)

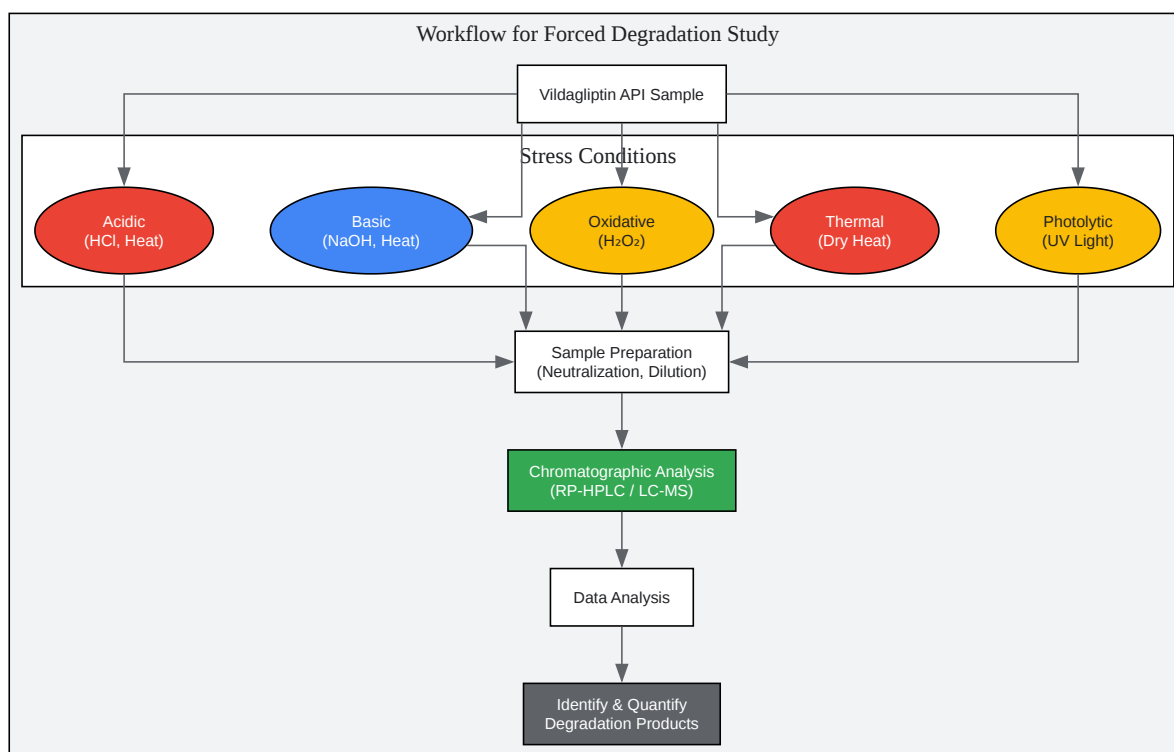
TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This technique is crucial for determining the thermal stability, dehydration, and decomposition temperatures of the drug substance. It can quantify the loss of water in hydrated forms like **Vildagliptin dihydrate** and identify the temperature at which significant degradation begins.

Table 1: Thermal Analysis Data for Vildagliptin

Parameter	Technique	Observed Value	Reference
Melting Point	DSC	152.57°C	[1]
Melting Point	Capillary Method	154°C	[2]
Melting Point	Capillary Method	151.67°C	[3]

Note: Specific TGA data for **Vildagliptin dihydrate**, such as weight loss percentages at specific temperatures, were not detailed in the referenced literature.





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## References

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